

# Operational Guide: Safe Handling and Disposal Procedures for Methyl 6-formylnicotinate

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## Compound of Interest

Compound Name: Methyl 6-formylnicotinate

CAS No.: 1199266-89-1

Cat. No.: B178769

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## Executive Summary & Chemical Context

**Methyl 6-formylnicotinate** (CAS 10165-86-3) is a highly versatile pyridinecarboxaldehyde derivative frequently utilized as a key intermediate in the synthesis of Bruton's Tyrosine Kinase (Btk) inhibitors[1] and novel antimalarial cyclopropyl carboxamides[2]. While its electrophilic formyl group makes it an excellent candidate for reductive aminations and condensation reactions[2], this same reactivity profile dictates stringent handling and disposal protocols.

As a Senior Application Scientist, I emphasize that chemical disposal is not merely an administrative endpoint—it is a critical, self-validating phase of the experimental lifecycle. Treating waste management with the same rigor as synthesis ensures occupational safety, prevents environmental contamination, and maintains laboratory compliance.

## Physicochemical Risk Profile

To design a robust disposal strategy, we must first understand the molecular behavior of the compound. The presence of the formyl group on the pyridine ring renders the molecule highly irritating to mucosal membranes and susceptible to oxidation. It is classified as a Class 11

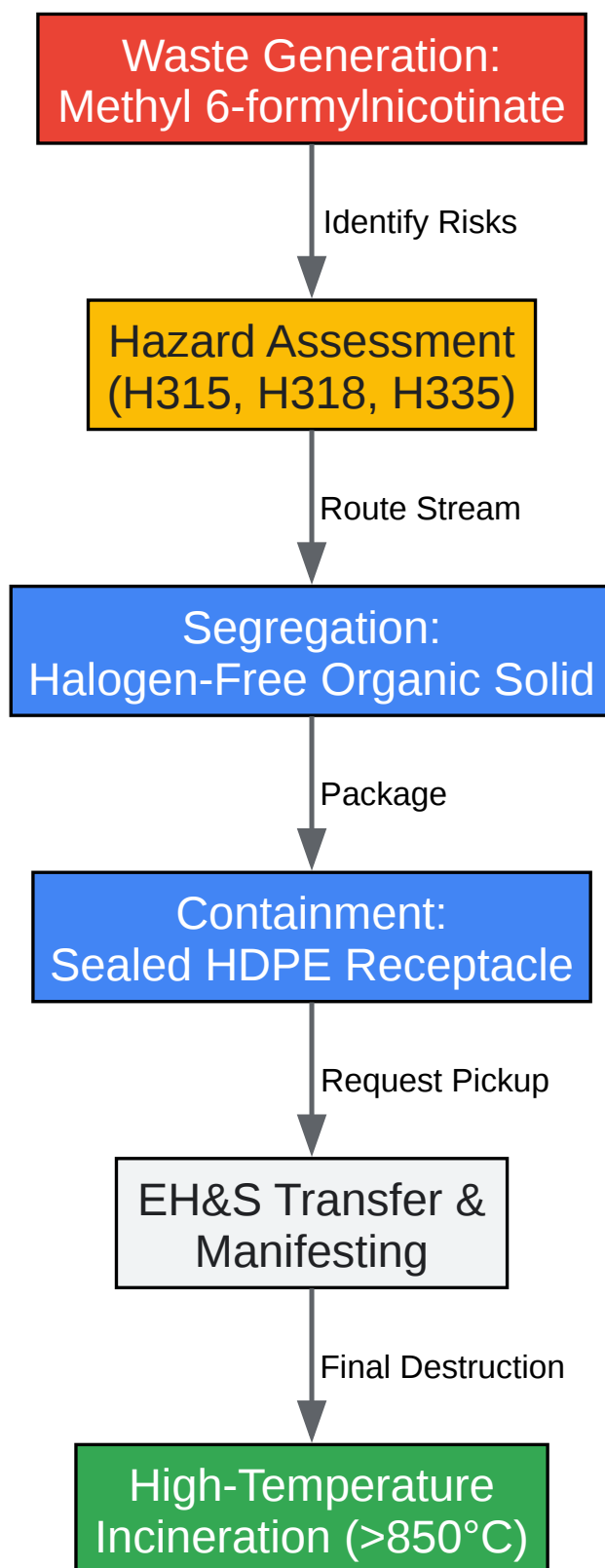
Combustible Solid[3] and carries a WGK 3 rating (highly hazardous to water)[3], strictly prohibiting any form of drain disposal.

Table 1: Quantitative Data & Laboratory Implications

| Property          | Value                   | Operational & Disposal Implication  |
|-------------------|-------------------------|---|
| CAS Number        | 10165-86-3              | Essential identifier for accurate hazardous waste manifesting and EH&S tracking[4].                       |
| Molecular Weight  | 165.15 g/mol            | Used for calculating mass balances during waste consolidation[4].   |
| Molecular Formula | C8H7NO3                 | Indicates nitrogen presence; incineration will yield NOx gases, requiring specific facility scrubbers[4]. |
| Hazard Codes      | H315, H318, H335        | Dictates the need for stringent eye protection (Eye Dam. 1) and respiratory safeguards (STOT SE 3)[3].    |
| Storage Class     | 11 (Combustible Solids) | Waste must be segregated from strong oxidizers to prevent thermal events[3].                              |

## Waste Stream Routing & Logistics

Because **Methyl 6-formylnicotinate** contains no halogens but features a nitrogen-containing heteroaromatic ring, the optimal destruction method is high-temperature incineration at a licensed facility.



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Workflow for the classification, containment, and disposal of **Methyl 6-formylnicotinate**.

# Standard Operating Procedures (SOP): Routine Waste Accumulation

## Protocol 1: Solid Waste Consolidation

- Segregation:
  - Action: Place all solid waste (e.g., contaminated Kimwipes, empty reagent vials, and unused chemical powder) into a designated "Non-Halogenated Organic Solid Waste" container.
  - Causality: Mixing this compound with halogenated waste alters the incineration parameters and significantly increases disposal costs due to the risk of dioxin formation during combustion.
  - Validation Check: Review the waste log attached to the container to confirm no chlorinated solvents or solids have been introduced prior to addition.
- Containment:
  - Action: Utilize a chemically compatible, wide-mouth high-density polyethylene (HDPE) receptacle.
  - Causality: HDPE provides excellent chemical resistance and prevents the aerosolization of the fine powder, mitigating the risk of respiratory irritation (H335) and serious eye damage (H318)[3].
  - Validation Check: Inspect the threading of the container lid. If powder residue is visible, wipe it with an ethanol-dampened tissue before sealing to ensure an airtight closure.
- Labeling & Storage:
  - Action: Affix a hazardous waste tag immediately. Explicitly list "**Methyl 6-formylnicotinate**" and mark the hazards as "Toxic" and "Irritant". Store in a cool, dry environment away from moisture[4].

- Causality: Accurate labeling prevents dangerous downstream mixing by Environmental Health and Safety (EH&S) personnel and ensures compliance with local and federal regulations.
- Validation Check: Ensure the accumulation start date is clearly written and that the container is stored in a secondary containment tray.

## Emergency Protocol: Solid Spill Management

### Protocol 2: Accidental Release Cleanup

- Personal Protective Equipment (PPE) Escalation:
  - Action: Immediately don safety goggles, double nitrile gloves, and a lab coat. If the spill occurs outside a fume hood, a particulate respirator (N95 or P100) is mandatory.
  - Causality: The compound is an Eye Dam. 1 hazard[3]; standard safety glasses do not provide sufficient protection against airborne dust.
  - Validation Check: Perform a positive/negative pressure seal check on the respirator before approaching the spill zone.
- Spill Containment:
  - Action: Lightly mist the spilled powder with water or cover it with a damp absorbent pad.
  - Causality: Dry sweeping will aerosolize the particles, drastically increasing the inhalation risk. Misting agglomerates the powder, neutralizing the airborne threat.
  - Validation Check: Visually confirm that no dust plumes are generated when the air above the spill is gently disturbed.
- Collection & Decontamination:
  - Action: Use a non-sparking scoop to transfer the agglomerated material into a dedicated hazardous waste container. Wash the affected surface with a mild solvent (e.g., ethanol or isopropanol) followed by soap and water.

- Causality: The solvent ensures the solubilization and removal of any residual organic film, while the soap and water wash removes the solvent, leaving a chemically neutral surface.
- Validation Check: Wipe the cleaned area with a dry Kimwipe and inspect it under good lighting; the wipe must show no yellow/white residue.

## References

- US Patent 9481682B2. "Substituted benzamides and substituted pyridinecarboxamides as Btk inhibitors". Accessed March 9, 2026.
- National Institutes of Health (PMC). "Exploration and characterization of the antimalarial activity of cyclopropyl carboxamides that target the mitochondrial protein, cytochrome b". Accessed March 9, 2026.[[Link](#)]

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## Sources

- [1. US9481682B2 - Substituted benzamides and substituted pyridinecarboxamides as Btk inhibitors - Google Patents \[patents.google.com\]](#)
- [2. Exploration and characterization of the antimalarial activity of cyclopropyl carboxamides that target the mitochondrial protein, cytochrome b - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. methyl 6-formylnicotinate AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
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